

2,6-Dibromo-4-methylpyridin-3-amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dibromo-4-methylpyridin-3-amine

Cat. No.: B111553

[Get Quote](#)

An In-depth Technical Guide to 2,6-Dibromo-4-methylpyridin-3-amine

This technical guide provides essential information regarding the molecular properties of **2,6-Dibromo-4-methylpyridin-3-amine**, tailored for researchers, scientists, and professionals in the field of drug development.

Molecular Properties

The fundamental molecular characteristics of **2,6-Dibromo-4-methylpyridin-3-amine** have been determined. The compound's molecular formula is C₆H₆Br₂N₂. This formula indicates the presence of six carbon atoms, six hydrogen atoms, two bromine atoms, and two nitrogen atoms. The calculated molecular weight of this compound is approximately 265.93 g/mol. This value is consistent with that of its isomer, 3,5-Dibromo-4-methylpyridin-2-amine[1][2].

Quantitative Data Summary

For clarity and ease of comparison, the key quantitative data for **2,6-Dibromo-4-methylpyridin-3-amine** are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₆ Br ₂ N ₂
Molecular Weight	265.93 g/mol [1][2]

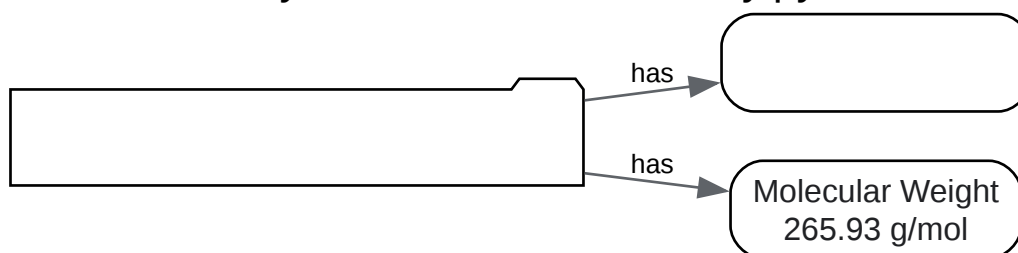
Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **2,6-Dibromo-4-methylpyridin-3-amine** are not available in the provided search results.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name and its corresponding molecular formula and weight.

Chemical Identity of 2,6-Dibromo-4-methylpyridin-3-amine



[Click to download full resolution via product page](#)

Chemical Identity of **2,6-Dibromo-4-methylpyridin-3-amine**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cynorlaboratories.com [cynorlaboratories.com]
- 2. 3,5-Dibromo-4-methylpyridin-2-amine | C₆H₆Br₂N₂ | CID 817683 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2,6-Dibromo-4-methylpyridin-3-amine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b111553#2-6-dibromo-4-methylpyridin-3-amine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com